

In-Depth Technical Guide to IR-825 Dye: Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IR-825

Cat. No.: B15554104

[Get Quote](#)

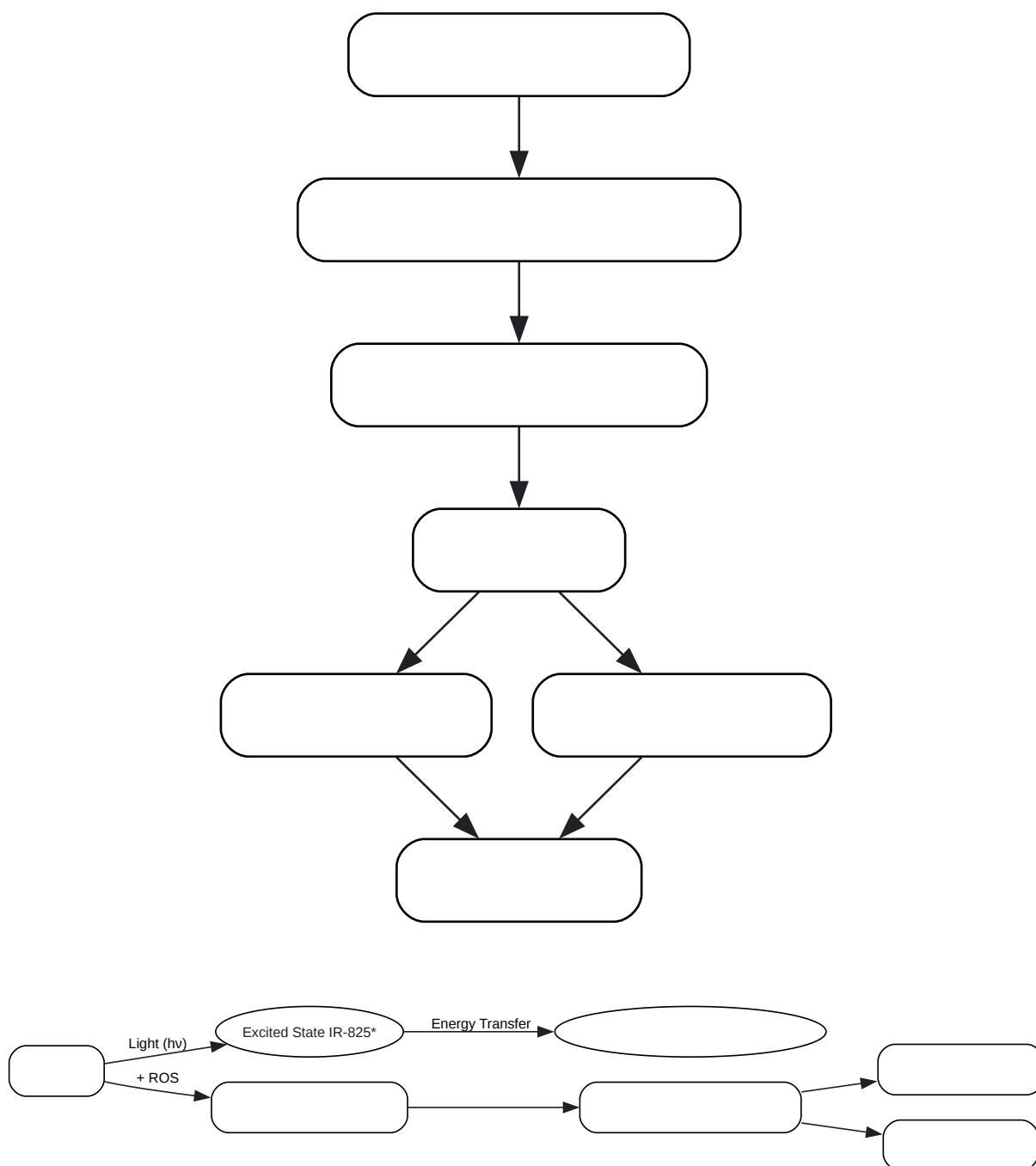
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for the near-infrared (NIR) fluorescent dye, **IR-825**. Understanding these parameters is critical for ensuring the reliability and reproducibility of experimental results in various research and development applications, including in vivo imaging and photothermal therapy.

Core Concepts: Chemical Structure and Properties

IR-825 is a heptamethine cyanine dye characterized by a long polymethine chain, which is responsible for its strong absorption and fluorescence in the near-infrared spectrum. Its chemical structure contains carboxylic acid functional groups, enabling conjugation to biomolecules.

Chemical Structure of **IR-825**:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide to IR-825 Dye: Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554104#ir-825-dye-stability-and-storage-conditions\]](https://www.benchchem.com/product/b15554104#ir-825-dye-stability-and-storage-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com